

Personal protective equipment for handling PS-1145

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Compound of Interest

Compound Name: PS-1145

Cat. No.: B1679806

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Essential Safety and Handling Guide for PS-1145

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling of **PS-1145**, a potent I κ B kinase (IKK) inhibitor. The following procedural guidance is based on best practices for handling potent kinase inhibitors and dimethyl sulfoxide (DMSO)-based solutions, as a specific Safety Data Sheet (SDS) for **PS-1145** is not publicly available. It is crucial to supplement this guide with your institution's specific safety protocols.

Compound Information and Storage

PS-1145 is a selective inhibitor of I κ B kinase (IKK), which plays a crucial role in the NF- κ B signaling pathway.^[1] Understanding its physical and chemical properties is the first step in safe handling.

Property	Data
Chemical Formula	C ₁₇ H ₁₁ ClN ₄ O
Molecular Weight	322.75 g/mol
Appearance	Yellow solid powder[1]
Solubility	Soluble in DMSO[2][3]
Storage (Powder)	Store at -20°C for the long term (months to years) or at 0-4°C for the short term (days to weeks). Keep dry and in the dark.[1]
Storage (in DMSO)	Aliquot and store at -80°C for up to 2 years or at -20°C for up to 1 year to avoid repeated freeze-thaw cycles.[4]

Personal Protective Equipment (PPE)

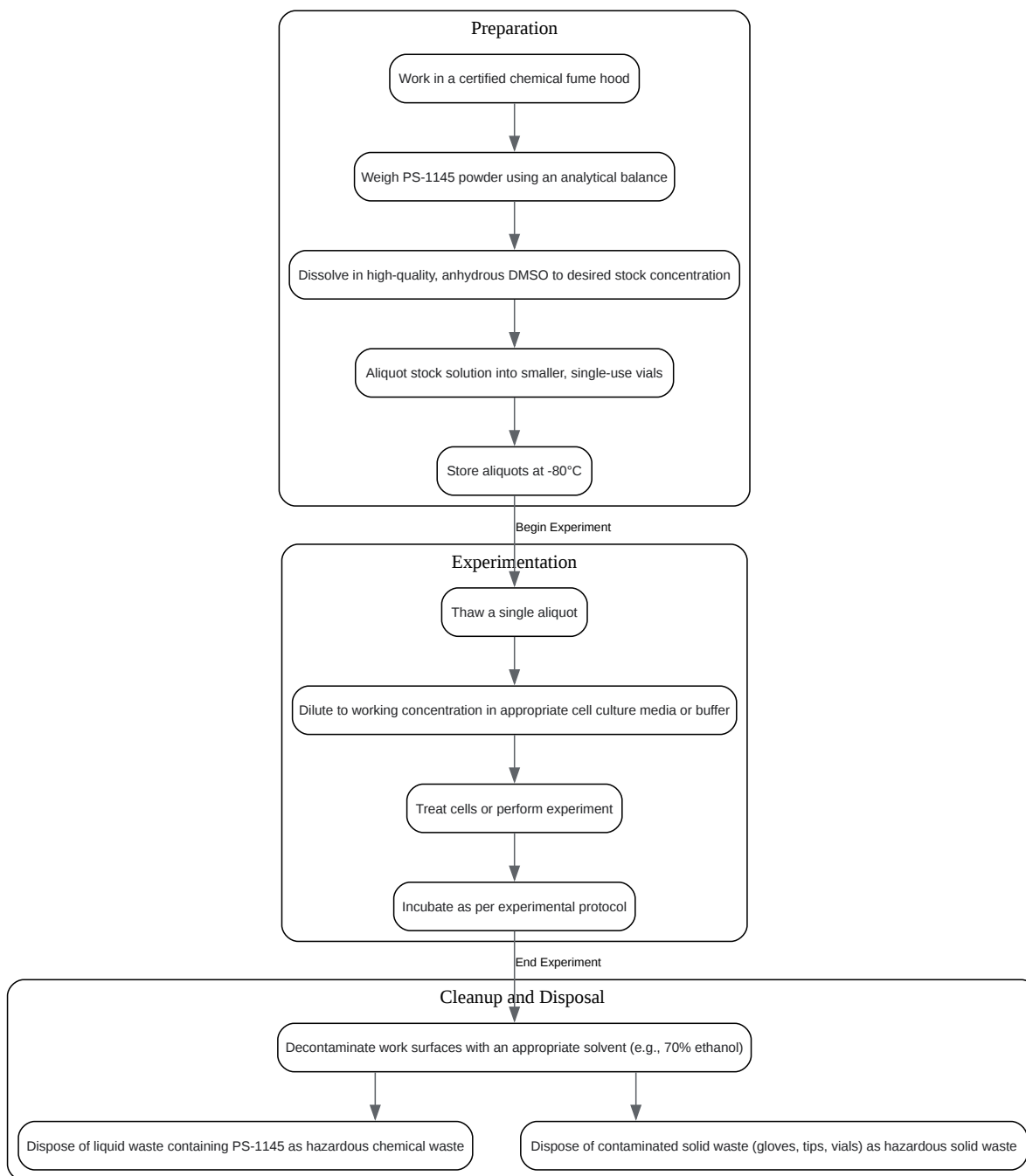
Due to the potent nature of **PS-1145** and the skin-penetrating properties of its common solvent, DMSO, a comprehensive PPE strategy is mandatory.

PPE Category	Recommended Equipment
Hand Protection	Double-gloving with nitrile or neoprene gloves is recommended. Change gloves immediately if contaminated.
Eye Protection	Chemical safety goggles or a face shield should be worn at all times.
Body Protection	A buttoned lab coat, preferably a disposable one, should be worn over personal clothing.
Respiratory Protection	When handling the powder form outside of a certified chemical fume hood, a NIOSH-approved respirator with a particulate filter is advised to prevent inhalation.

Handling and Operational Plan

A step-by-step approach to handling **PS-1145**, from preparation of solutions to experimental use, is critical to minimize exposure risk.

Experimental Workflow for Handling **PS-1145**



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Caption: A workflow for the safe handling of **PS-1145** from preparation to disposal.

Disposal Plan

Proper disposal of **PS-1145** and associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

- **Liquid Waste:** All solutions containing **PS-1145**, including unused stock solutions, working solutions, and cell culture media from treated cells, must be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
- **Solid Waste:** All materials that have come into contact with **PS-1145**, such as pipette tips, gloves, vials, and bench paper, should be collected in a designated hazardous solid waste container.
- **Decontamination:** Work surfaces should be thoroughly decontaminated after handling **PS-1145**. A solution of 70% ethanol followed by water is generally effective for cleaning surfaces.
- **Consult EHS:** Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidelines on the disposal of potent pharmaceutical compounds and DMSO-containing waste.

Emergency Procedures

In the event of an exposure, immediate and appropriate action is critical.

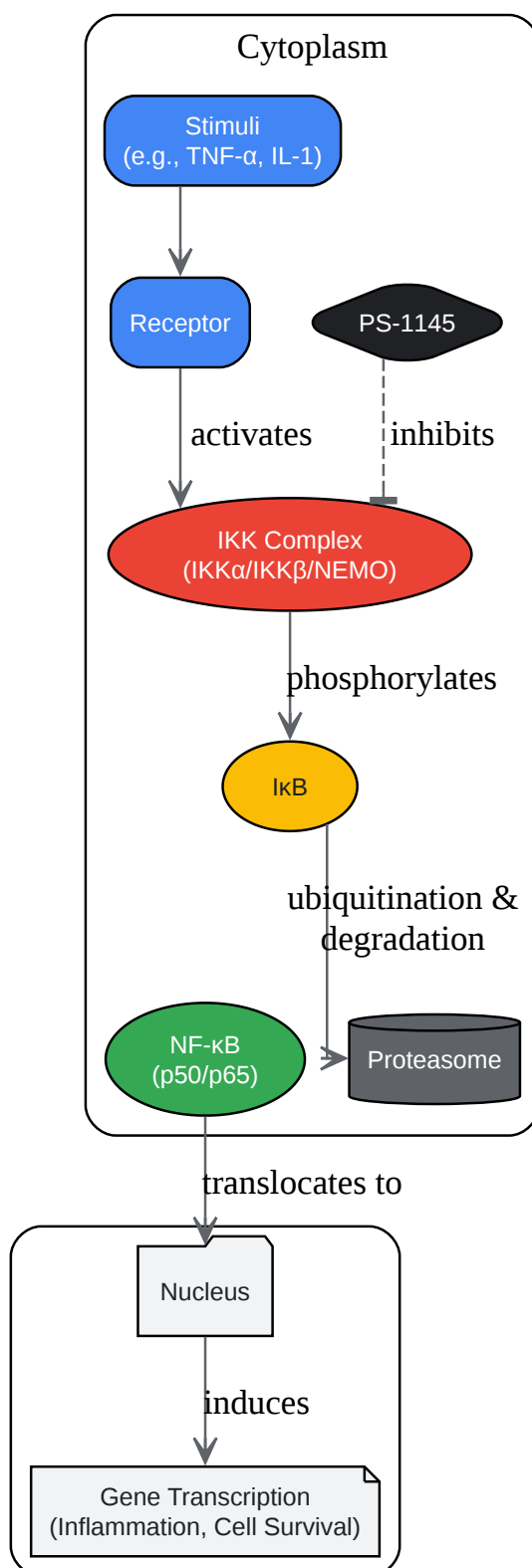
Exposure Type	Immediate Action
Skin Contact	Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open.
Inhalation	Move to fresh air immediately.
Ingestion	Do NOT induce vomiting.

In all cases of exposure, seek immediate medical attention and inform medical personnel of the identity of the compound.

NF- κ B Signaling Pathway

PS-1145 is an inhibitor of I κ B kinase (IKK), a key enzyme in the canonical NF- κ B signaling pathway. Understanding this pathway is essential for interpreting experimental results.

Canonical NF- κ B Signaling Pathway



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Caption: The canonical NF-κB signaling pathway and the inhibitory action of **PS-1145**.

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